

# Acephate-d3: A Technical Guide to Solubility in Organic Solvents

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## Compound of Interest

Compound Name: Acephate-d3

Cat. No.: B10856052

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This technical guide provides a comprehensive overview of the solubility of **Acephate-d3** in various organic solvents. **Acephate-d3** is the deuterated form of Acephate, an organophosphate insecticide. In analytical and research settings, **Acephate-d3** is often used as an internal standard for the quantification of Acephate in various matrices.<sup>[1][2]</sup> Understanding its solubility is critical for sample preparation, standard solution preparation, and the development of analytical methods.

While specific quantitative solubility data for **Acephate-d3** is not readily available in published literature, the solubility of its non-deuterated counterpart, Acephate, provides a very strong and reliable proxy. The substitution of hydrogen with deuterium atoms is not expected to significantly alter the solubility characteristics of the molecule. **Acephate-d3** is known to be soluble in chloroform, DMSO, and water.<sup>[1][3]</sup>

## Quantitative Solubility Data of Acephate

The following tables summarize the quantitative solubility of Acephate in a range of organic solvents. This data is essential for selecting appropriate solvents for stock solutions, extractions, and chromatographic analyses.

Table 1: Solubility of Acephate in Various Organic Solvents at 25°C

Solvent	Solubility ( g/100 mL)
Acetone	15.1[4][5]
Ethanol	>10.0[4][5]
Methanol	5.75[4]
Ethyl Acetate	3.5[4][5]
Benzene	1.6[4][5]
Hexane	<0.1[4][5]

Table 2: Temperature-Dependent Solubility of Acephate in Selected Solvents

Temperature (K)	Dichloromethane (mole fraction)	Acetone (mole fraction)	Ethyl Acetate (mole fraction)	2-Propanol (mole fraction)
292.90	0.1989	0.1033	0.0455	0.0388
297.80	0.2311	0.1198	0.0532	0.0453
302.70	0.2678	0.1389	0.0621	0.0528
307.60	0.3101	0.1612	0.0724	0.0615
312.50	0.3582	0.1871	0.0843	0.0716
317.40	0.4131	0.2173	0.0980	0.0833
322.30	0.4759	0.2524	0.1139	0.0968
327.60	0.5543	0.2967	0.1339	0.1139

Data sourced from a study on the solubility of Acephate in different solvents from (292.90 to 327.60) K.[6]

## Experimental Protocol for Solubility Determination

The following methodology outlines a common procedure for determining the solubility of a compound like Acephate in organic solvents using a laser-monitoring observation technique.[6] This method is based on the synthetic method where a solid-liquid mixture of known composition is heated until the solid phase disappears.

#### Materials:

- Acephate (purified)
- Selected organic solvents (analytical grade, dehydrated)
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic bath
- Laser-monitoring system
- Precision balance

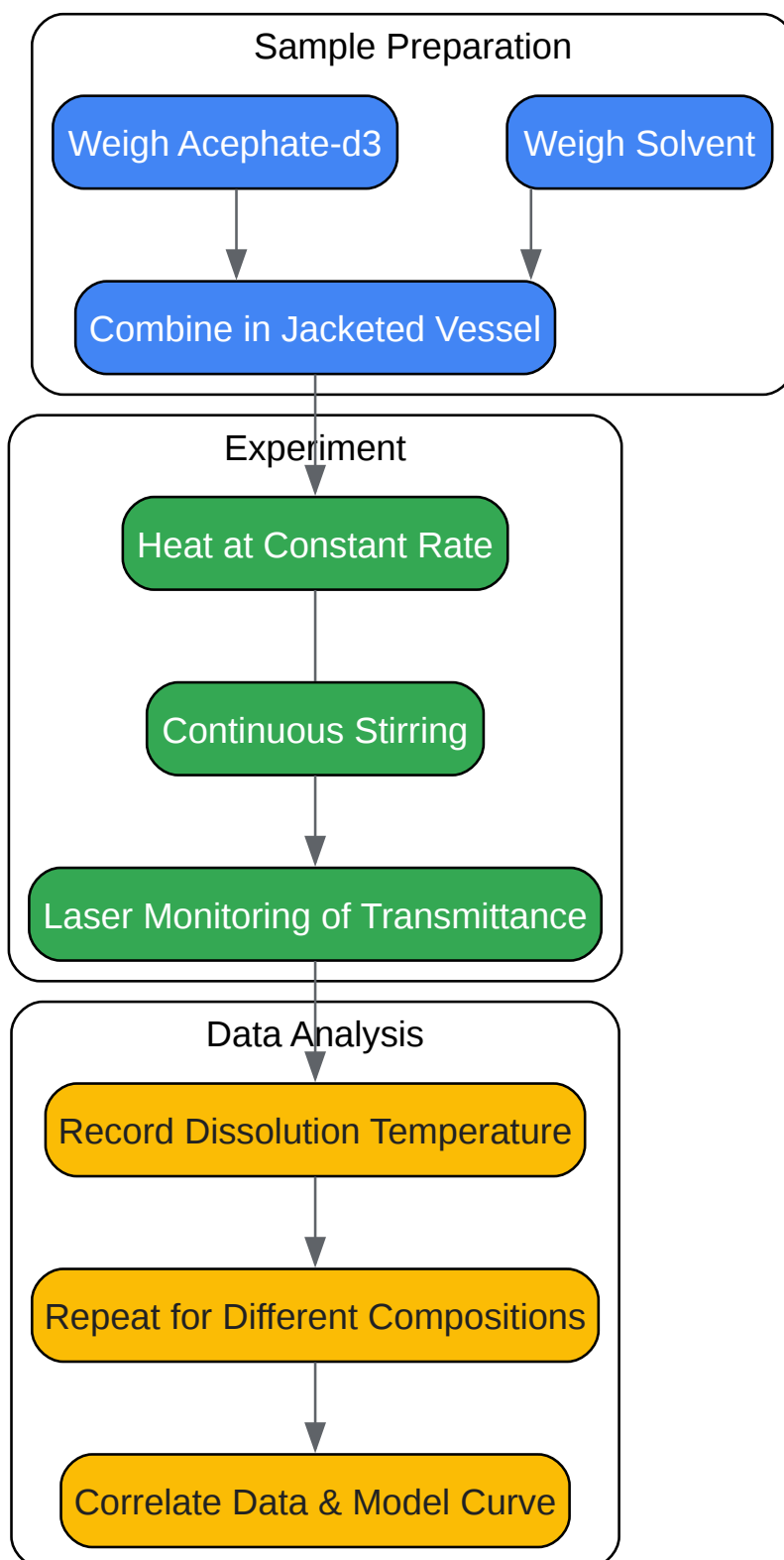
#### Procedure:

- **Sample Preparation:** A known mass of Acephate and the selected solvent are weighed and added to the jacketed glass vessel.
- **Heating and Dissolution:** The solution is heated at a constant rate while being continuously stirred. The temperature is controlled by the thermostatic bath.
- **Laser Monitoring:** A laser beam is passed through the solution, and the light transmission is monitored. As the solid dissolves, the light transmission increases.
- **Equilibrium Point Determination:** The temperature at which the last solid particle disappears, indicated by a sharp increase to maximum light transmission, is recorded as the equilibrium temperature for that specific composition.
- **Data Collection:** The experiment is repeated with different compositions of Acephate and solvent to determine the solubility over a range of temperatures.

- **Data Correlation:** The experimental solubility data is then correlated with a semi-empirical equation to model the solubility curve.

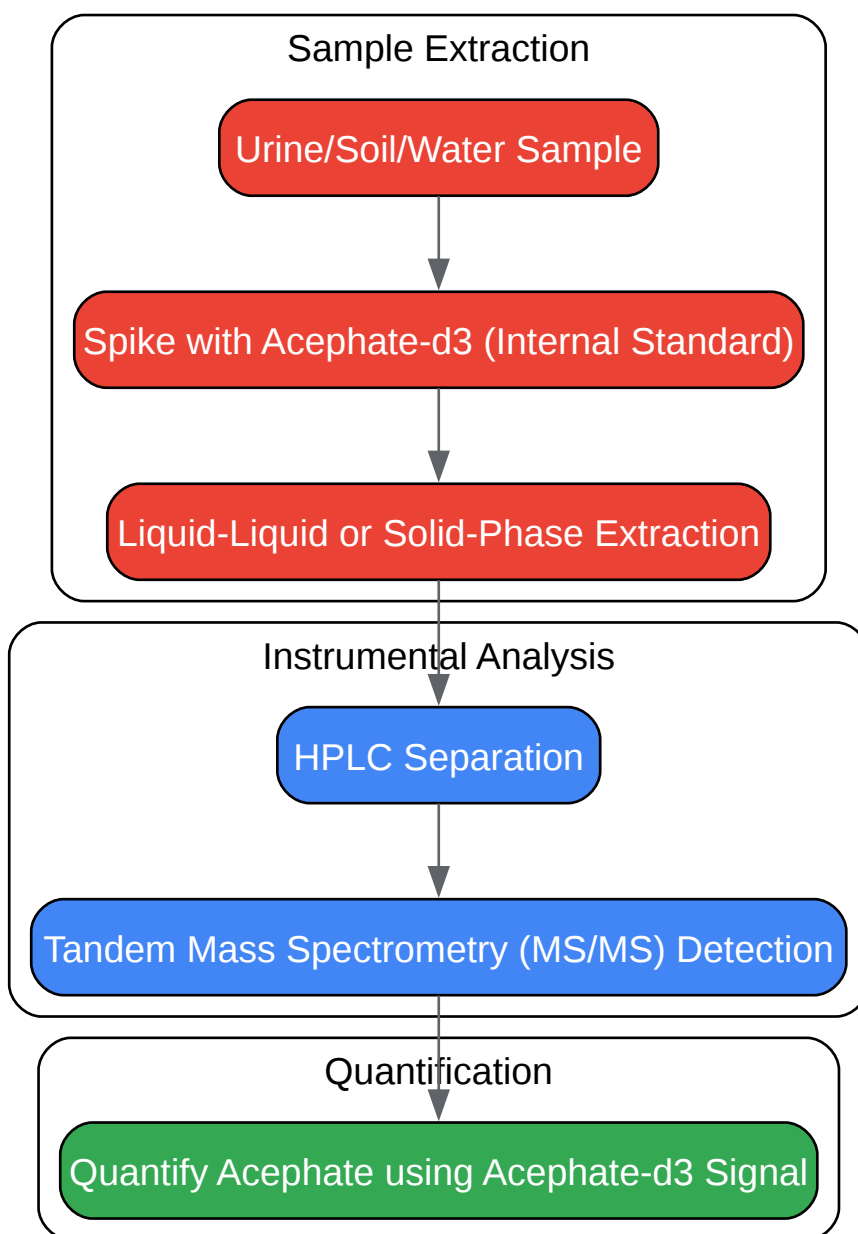
## Visualizing Experimental and Analytical Workflows

Diagrams are crucial for representing complex scientific processes. Below are Graphviz diagrams illustrating a typical workflow for solubility determination and a general analytical workflow for **Acephate-d3**.



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Caption: Workflow for Determining **Acephate-d3** Solubility.



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Caption: Analytical Workflow for Acephate using **Acephate-d3**.

This guide provides foundational knowledge on the solubility of **Acephate-d3**, leveraging data from its non-deuterated form. The experimental and analytical workflows presented offer a practical framework for researchers in the field. For specific applications, it is always recommended to perform in-house solubility tests to confirm these findings.

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